

# Technical Guide: BOC-L-beta-Homoserine(OBzl) (CAS 218943-31-8)

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## Compound of Interest

Compound Name: *Boc-O-benzyl-L-beta-homoserine*

Cat. No.: B558354

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This technical guide provides a summary of supplier and purity information for the chemical compound with CAS number 218943-31-8, commonly known as BOC-L-beta-Homoserine(OBzl) or Boc-O-benzyl-L-b-homoserine. This document is intended for researchers, scientists, and professionals in drug development who require a quick reference for sourcing this compound.

## Compound Information

CAS Number: 218943-31-8

Chemical Name: N-Boc-(R)-3-amino-4-(benzyloxy)butanoic acid[1]

Synonyms: Boc-L- $\beta$ -HomoSer(Bzl)-OH, BOC-L-BETA-HOMOSERINE(OBZL)[2][3]

Molecular Formula: C16H23NO5[1][2][3]

Molecular Weight: 309.36 g/mol [2][3]

## Supplier and Purity Data

The following table summarizes publicly available information from various suppliers regarding the purity of CAS 218943-31-8. Please note that this information is subject to change and should be verified with the respective suppliers.

Supplier	Purity Specification	Analysis Method
ChemicalBook	≥ 99%	HPLC, Chiral purity[4]
ChemImpex (via Neta Scientific)	≥ 99%	HPLC, Chiral purity[3]
Aoen Chemical Technology Co., LTD	≥ 99%	Not specified[2]
Fondchem	97%	Not specified[1]
Alfa Chemistry	96%	Not specified[5]
Unnamed Supplier (via a product listing)	min 95%	Not specified[6]

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving CAS 218943-31-8 are not readily available in the public domain through general supplier information. Such information is typically found within peer-reviewed scientific literature. Researchers are advised to consult scientific databases and publications for specific applications and experimental details.

Due to the absence of specific experimental workflows or signaling pathways from the available information, no diagrams could be generated.

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## References

- 1. Error-文件操作失败 [fondchemical.com]
- 2. BOC-L-BETA-HOMOSERINE(OBZL), CasNo.218943-31-8 Chemical Technology Co.,LTD(expird) China (Mainland) [aoen.lookchem.com]

- 3. netascientific.com [netascientific.com]
- 4. 218943-31-8 CAS Manufactory [m.chemicalbook.com]
- 5. Alfa Chemistry 4 - USA Chemical Suppliers [americanchemicalsuppliers.com]
- 6. calpaclab.com [calpaclab.com]
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